

Technical Guide: 2-Methylthio-3-chlorobenzaldehyde

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Compound of Interest

Compound Name:	3-Chloro-2-(methylsulfanyl)benzaldehyde
CAS No.:	1033574-03-6
Cat. No.:	B2966677

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Executive Summary

2-Methylthio-3-chlorobenzaldehyde (CAS: 1033574-03-6) is a specialized organosulfur building block used primarily in the synthesis of polycyclic heterocycles and pharmaceutical intermediates.^[1] Characterized by a tri-substituted benzene core featuring an aldehyde, a chloro, and a methylthio group, it serves as a "privileged scaffold" for accessing benzothiophenes and quinolines via condensation reactions. This guide details its identification, physicochemical properties, validated synthetic protocols, and applications in drug discovery.

Nomenclature & Identification

Accurate identification is critical for database searching and regulatory compliance. The following list consolidates common trade names, systematic nomenclature, and registry identifiers.

Synonyms List

- Preferred IUPAC Name: **3-Chloro-2-(methylsulfanyl)benzaldehyde**

- Common Chemical Name: 2-Methylthio-3-chlorobenzaldehyde
- Systematic Name: 3-Chloro-2-(methylthio)benzenecarbaldehyde
- Inverted Name: Benzaldehyde, 3-chloro-2-(methylthio)-[1][2]
- Mercapto Variant: 3-Chloro-2-methylmercaptobenzaldehyde

Registry Identifiers

Identifier Type	Value
CAS Number	1033574-03-6
Molecular Formula	C ₈ H ₇ ClOS
SMILES	<chem>CSC1=C(C=CC=C1Cl)C=O</chem> [1][2][3]
InChI Key	Derived from structure

Physicochemical Profile

The presence of the ortho-methylthio group introduces steric bulk and electronic donation (via resonance) that modulates the reactivity of the aldehyde carbonyl.

Property	Data / Prediction
Molecular Weight	186.66 g/mol
Physical State	Pale yellow to yellow solid/oil (low melting)
Solubility	Soluble in DCM, EtOAc, DMSO, Methanol; Insoluble in water
Boiling Point	~300°C (Predicted at 760 mmHg)
LogP	~2.8 (Predicted)
Reactivity	Susceptible to oxidation (sulfide to sulfoxide) and nucleophilic addition (aldehyde)

Synthetic Pathways & Experimental Protocol

Core Synthetic Logic: Regioselective S_NAr

The most robust synthetic route utilizes Nucleophilic Aromatic Substitution (S_NAr) on 2,3-dichlorobenzaldehyde.

- **Causality:** The aldehyde group (-CHO) is a strong electron-withdrawing group (EWG). It activates the ortho (C2) and para (C4) positions toward nucleophilic attack.
- **Selectivity:** In 2,3-dichlorobenzaldehyde, the chlorine at C2 is ortho to the activating aldehyde, while the chlorine at C3 is meta. Therefore, sodium thiomethoxide (NaSMe) selectively displaces the C2-chlorine, leaving the C3-chlorine intact.

Experimental Protocol

Objective: Synthesis of 3-chloro-2-(methylthio)benzaldehyde from 2,3-dichlorobenzaldehyde.

Reagents:

- 2,3-Dichlorobenzaldehyde (1.0 equiv)
- Sodium thiomethoxide (NaSMe) (1.1 equiv)
- Solvent: DMF (N,N-Dimethylformamide) or DMSO (anhydrous)

Step-by-Step Methodology:

- **Preparation:** In a flame-dried round-bottom flask equipped with a magnetic stir bar, dissolve 2,3-dichlorobenzaldehyde (10 mmol) in anhydrous DMF (20 mL).
- **Addition:** Cool the solution to 0°C in an ice bath. Slowly add sodium thiomethoxide (11 mmol) portion-wise to control the exotherm.
- **Reaction:** Allow the mixture to warm to room temperature and stir for 4–6 hours.
 - **Validation:** Monitor by TLC (Hexane/EtOAc 8:1). The starting material (less polar) should disappear, and a new fluorescent spot (product) should appear.

- Quench: Pour the reaction mixture into ice-cold water (100 mL) to precipitate the product or induce phase separation.
- Extraction: Extract with Ethyl Acetate (3 x 30 mL). Wash combined organics with brine (2 x 20 mL) to remove DMF.
- Purification: Dry over anhydrous Na₂SO₄, filter, and concentrate in vacuo. Purify via flash column chromatography (SiO₂, gradient 0-10% EtOAc in Hexanes).

Reaction Pathway Visualization

The following diagram illustrates the regioselective displacement mechanism.



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Caption: Regioselective S_NAr mechanism driven by the ortho-directing aldehyde group.

Applications in Drug Discovery

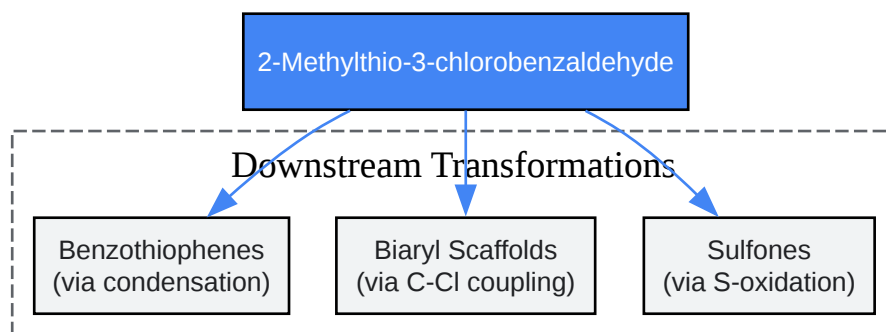
This compound acts as a linchpin intermediate for synthesizing fused heterocyclic systems.

Benzothiophene Synthesis

Condensation with ethyl thioglycolate followed by cyclization yields substituted benzothiophenes. The C3-chloro group remains available for further cross-coupling (e.g., Suzuki-Miyaura) to install aryl groups, creating libraries of kinase inhibitors.

Quinoline Scaffolds

Reaction with acetophenones via Friedländer-type condensations (or modified pathways) allows access to quinolines. The methylthio group can be oxidized to a sulfone/sulfoxide and displaced by amines, serving as a "chemical handle" for late-stage functionalization.



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Caption: Divergent synthesis utility of the 2-methylthio-3-chloro scaffold.

Safety & Handling

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[4][5]
- Odor: Like most organic sulfides, this compound likely possesses a pungent, disagreeable odor (stench). Handle strictly within a fume hood.
- Storage: Store under inert gas (Nitrogen/Argon) at 2–8°C. Aldehydes can air-oxidize to benzoic acids; sulfides can oxidize to sulfoxides.

References

- PubChem Compound Summary.3-Chloro-2-(methylthio)benzaldehyde (CAS 1033574-03-6). National Center for Biotechnology Information. [Link](#)
- BLD Pharm.Product Datasheet: 3-Chloro-2-(methylthio)benzaldehyde.[1][2][Link](#)[1]
- Organic Syntheses.General methods for SNAr on halobenzaldehydes. (Grounding for synthetic protocol). [Link](#)

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Sources

- [1. 132483-94-4|2-\(Benzylthio\)-3-chlorobenzaldehyde|BLD Pharm \[bldpharm.com\]](#)
- [2. 1033574-03-6|3-Chloro-2-\(methylthio\)benzaldehyde|BLD Pharm \[bldpharm.com\]](#)
- [3. CAS 587-04-2: 3-Chlorobenzaldehyde | CymitQuimica \[cymitquimica.com\]](#)
- [4. 3-Chloro-2-hydroxybenzaldehyde | C7H5ClO2 | CID 519651 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. 3-Chloro-2-methylbenzaldehyde | C8H7ClO | CID 13162662 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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